

Stability and Storage of Vinylboronic Acid Dibutyl Ester: A Technical Guide

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Compound of Interest

Compound Name: *Vinylboronic acid dibutyl ester*

Cat. No.: B1346348

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Abstract

Vinylboronic acid dibutyl ester (CAS 6336-45-4) is a versatile reagent in organic synthesis, notably in vinylation and Suzuki-Miyaura cross-coupling reactions.^[1] As with many organoboron compounds, its efficacy and the reproducibility of experimental results are intrinsically linked to its stability and proper handling. This technical guide provides an in-depth overview of the known stability characteristics, recommended storage conditions, and potential degradation pathways of **vinylboronic acid dibutyl ester**. While specific kinetic data on the degradation of this compound is not readily available in published literature, this guide consolidates information from supplier technical data and general knowledge of boronic ester chemistry to provide a comprehensive resource for laboratory use. This document outlines key stability-indicating parameters, protocols for stability assessment, and visual representations of degradation pathways and experimental workflows.

Core Properties and Storage Recommendations

Vinylboronic acid dibutyl ester is a combustible liquid that requires careful handling and storage to maintain its chemical integrity.^[1] Commercial preparations are typically supplied with a purity of 94-97% and contain a polymerization inhibitor, such as phenothiazine, to prevent the vinyl moiety from undergoing spontaneous polymerization.^[1]

Table 1: Physical and Chemical Properties of **Vinylboronic Acid Dibutyl Ester**

Property	Value	Source
CAS Number	6336-45-4	[1]
Molecular Formula	C ₁₀ H ₂₁ BO ₂	[1]
Molecular Weight	184.08 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	TCI
Assay	97%	[1]
Density	0.835 g/mL at 25 °C	[1]
Boiling Point	35-40 °C at 0.1 atm	[1]
Flash Point	67.2 °C (153.0 °F)	[1]
Refractive Index	n _{20/D} 1.4180	[1]
Stabilizer	2-3 wt. % phenothiazine (typical)	[1]

To ensure the long-term stability and prevent degradation, the following storage conditions are imperative.

Table 2: Recommended Storage and Handling Conditions

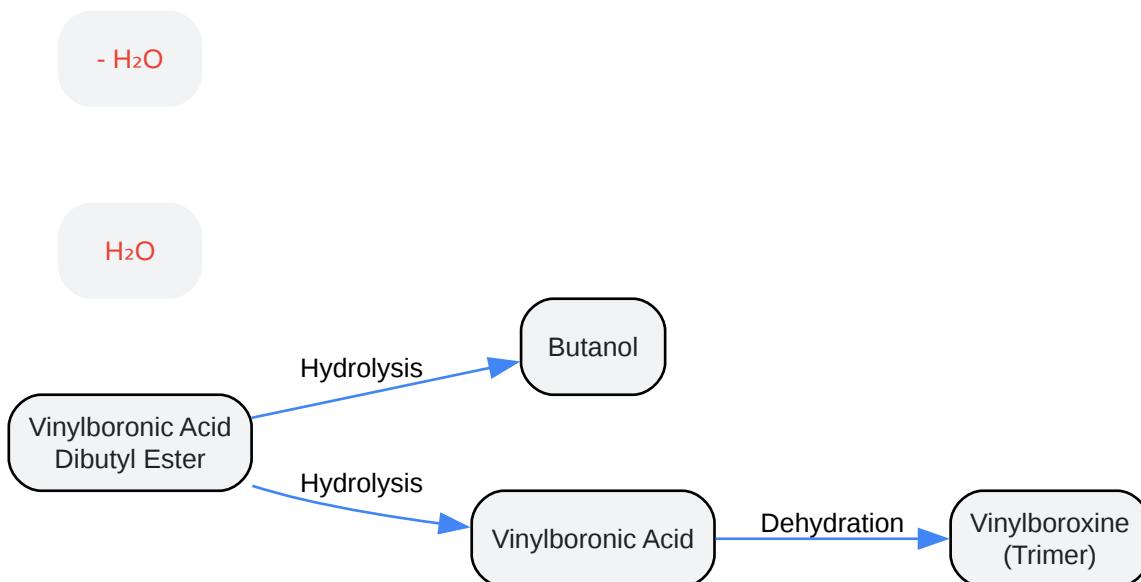
Condition	Recommendation	Rationale
Temperature	2-8°C (Refrigerated)	Minimizes thermal degradation and potential for polymerization.
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen)	Prevents oxidation and hydrolysis from atmospheric moisture.
Light Exposure	Store in an opaque or amber container	Protects against light-induced degradation or polymerization.
Moisture	Avoid contact with water and humid environments	Acyclic boronic esters are susceptible to hydrolysis.
Handling	Use in a well-ventilated area, away from ignition sources	The compound is a combustible liquid and can cause respiratory irritation.

Key Stability Concerns and Degradation Pathways

The stability of **vinylboronic acid dibutyl ester** is influenced by several factors, including its susceptibility to hydrolysis, oxidation, thermal stress, and polymerization. Boronate esters are generally more stable and easier to handle for long-term storage compared to their corresponding boronic acids. However, acyclic boronic esters, such as the dibutyl ester, are known to be hydrolytically unstable.

Hydrolysis

The primary degradation pathway for **vinylboronic acid dibutyl ester** in the presence of water is hydrolysis. The boron-oxygen bonds are susceptible to cleavage, leading to the formation of butanol and vinylboronic acid. The latter can further dehydrate to form a cyclic trimer, vinylboroxine.

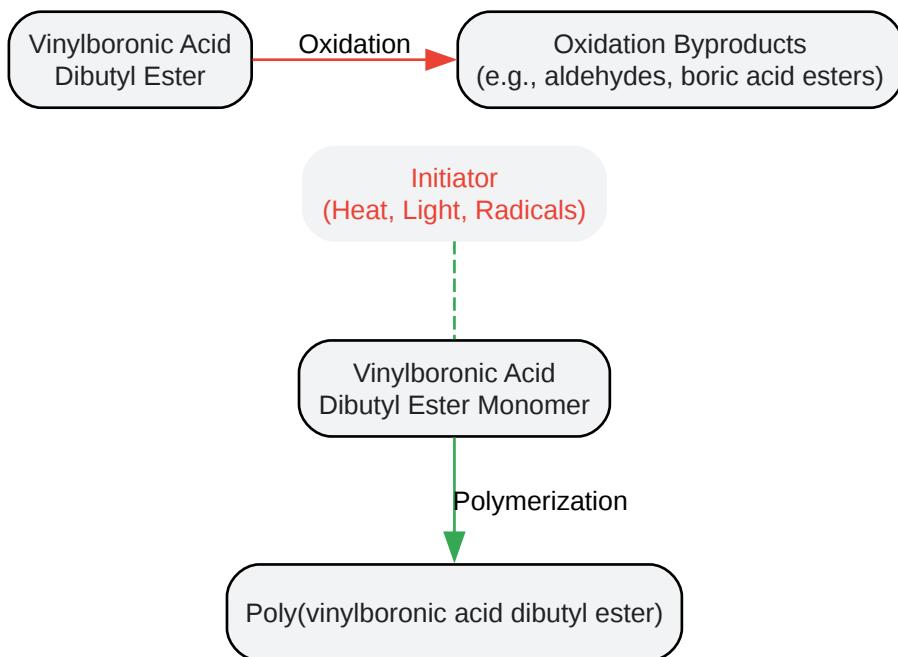
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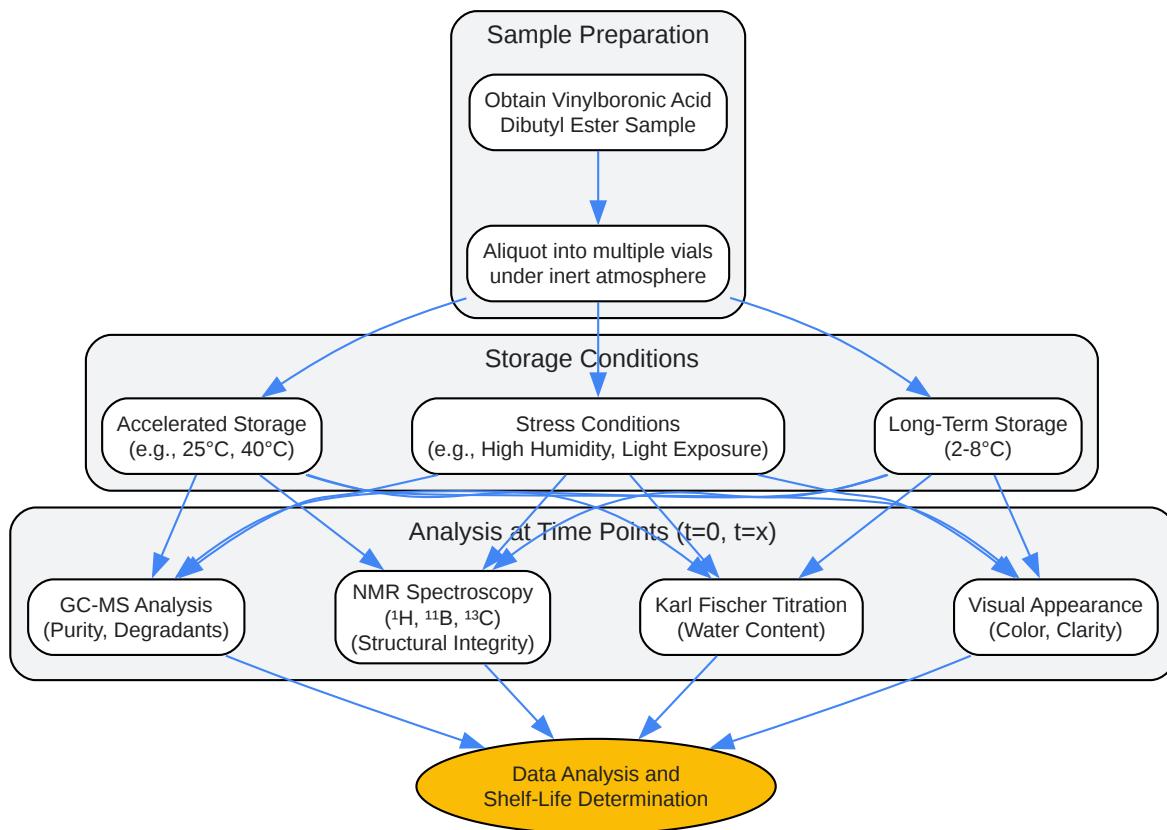
Caption: Proposed hydrolytic degradation pathway for **Vinylboronic Acid Dibutyl Ester**.

Oxidation

Organoboranes and boronic esters can undergo oxidation. For **Vinylboronic acid dibutyl ester**, oxidation can potentially occur at the carbon-boron bond, which could lead to cleavage and the formation of various oxidation byproducts. The vinyl group itself can also be susceptible to oxidation.

[O]





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